

Technical Comparative Analysis: Dimethyltin Dichloride vs. Dimethyltin Dimethoxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dimethoxytin*

CAS No.: *14794-99-1*

Cat. No.: *B085004*

[Get Quote](#)

Executive Summary & Disambiguation

In the field of organometallic chemistry and drug development, the distinction between organotin halides and organotin alkoxides is critical for catalytic efficiency, solubility profiles, and toxicity management.

"Dimethoxytin" Disambiguation: The term **"Dimethoxytin"** is chemically ambiguous. In this guide, we address the most relevant structural analog to Dimethyltin Dichloride:

- Primary Subject: Dimethyltin Dimethoxide

. This is the direct functional derivative of Dimethyltin Dichloride where chloride ligands are replaced by methoxide groups. It is widely used in transesterification catalysis.[1]

- Note: If referring to Tin(II) Methoxide

, this is an inorganic species with distinct reducing properties and is not the focus of this organotin comparison.

Chemical Identity and Physicochemical Properties^{[1][2][3][4][5][6][7][8][9]}

The fundamental difference lies in the ligand coordination: the highly electronegative, leaving-group-capable chloride versus the nucleophilic, moisture-sensitive methoxide.

Table 1: Physicochemical Comparison

Feature	Dimethyltin Dichloride (DMTC)	Dimethyltin Dimethoxide (DMTD)
CAS Number	753-73-1	1067-55-6
Formula		
Molecular Weight	219.66 g/mol	210.85 g/mol
Oxidation State	Sn(IV)	Sn(IV)
Physical State	White Crystalline Solid	Colorless to Yellowish Liquid (or low-melting solid)
Melting Point	106–108 °C	~22–24 °C (often supercooled liquid)
Solubility	Water (hydrolyzes), Alcohols, Acetone	Toluene, Hexane, Dry Alcohols (reacts with water)
Reactivity Class	Lewis Acid / Electrophile	Lewis Acid / Nucleophilic Alkoxide Source
Primary Hazard	Neurotoxin, Corrosive, Reprotoxin	Neurotoxin, Flammable, Moisture Sensitive

Structural Chemistry and Coordination

Understanding the coordination geometry is vital for predicting catalytic activity in drug synthesis or polymer stabilization.

Dimethyltin Dichloride (DMTC)

DMTC adopts a distorted tetrahedral geometry in the gas phase. In the solid state, it exhibits weak intermolecular

interactions, leading to a pseudo-octahedral chain structure. The Sn-Cl bond is polar but covalent, making it an excellent electrophilic center for nucleophilic attack (e.g., by thiols in PVC stabilization).

Dimethyltin Dimethoxide (DMTD)

Unlike the chloride, the methoxide ligand is a strong

-donor and

-donor. DMTD tends to oligomerize. The oxygen atoms bridge adjacent tin centers (

), creating dimeric or polymeric structures in non-coordinating solvents. This aggregation affects its solubility and requires "breaking" the dimer (often with heat or coordinating solvents) to activate it as a catalyst.

Synthesis and Interconversion Protocols

For researchers requiring high-purity precursors, converting the commercially stable DMTC to the reactive DMTD is a standard workflow.

Protocol: Synthesis of Dimethyltin Dimethoxide from DMTC

Objective: Replace Cl ligands with OMe ligands under anhydrous conditions.

Reagents:

- Dimethyltin Dichloride (97%+)[2][3][4]
- Sodium Methoxide (NaOMe), 25% wt solution in Methanol (or freshly prepared solid)
- Solvent: Anhydrous Toluene and Methanol

Workflow:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, nitrogen inlet, and a reflux condenser.
- Dissolution: Dissolve 0.1 mol DMTC in anhydrous toluene under atmosphere.
- Addition: Dropwise add 0.22 mol NaOMe (10% excess) at 0°C. The reaction is exothermic.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Reaction: Allow to warm to room temperature and stir for 2 hours.
- Purification:
 - Filter off the white NaCl precipitate under inert atmosphere (Schlenk filtration recommended).
 - Remove solvent (Methanol/Toluene) via rotary evaporation.
 - Distillation: Distill the residue under reduced pressure (vacuum) to obtain pure DMTD.

Validation:

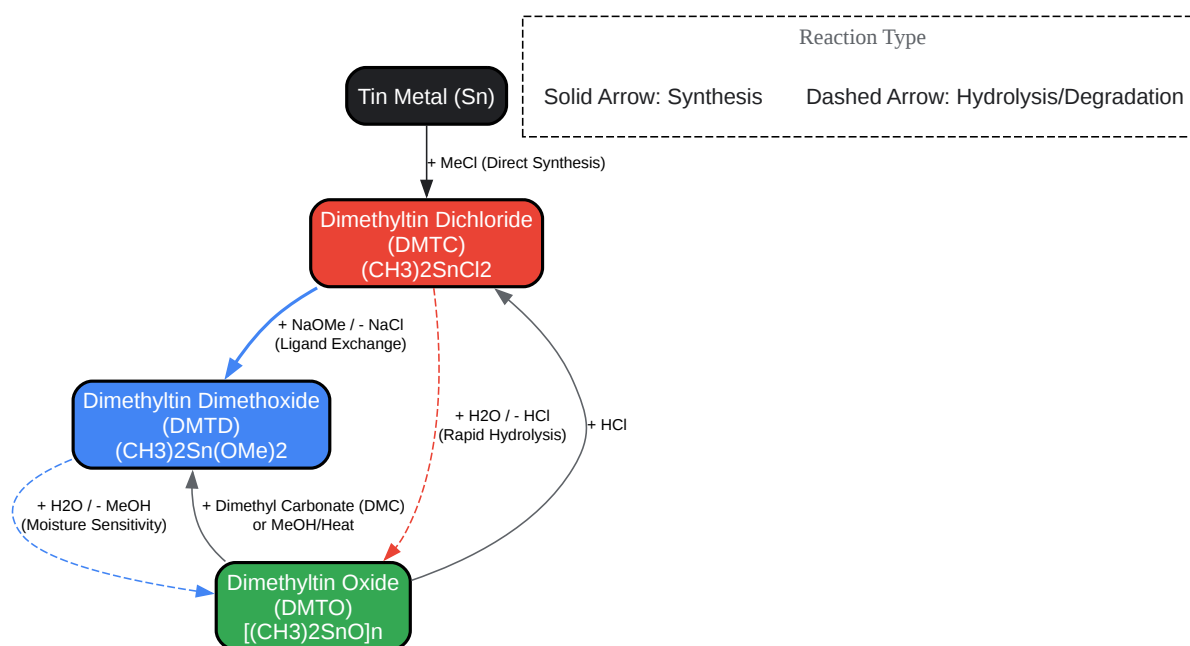
- ¹H NMR (): Look for the disappearance of the solvent peaks and the appearance of the Sn-Me singlet (~0.5 ppm) and O-Me singlet (~3.5 ppm).
- Self-Check: If the product is cloudy, NaCl removal was incomplete or moisture ingress caused hydrolysis to Dimethyltin Oxide.

Mechanistic Pathways: Hydrolysis and Catalysis

The biological and environmental fate of these compounds is dictated by their hydrolysis pathways. Both converge to Dimethyltin Oxide (DMTO), but the byproducts differ (HCl vs. Methanol).

Visualization: The Organotin Life Cycle

The following diagram illustrates the synthesis, hydrolysis, and catalytic loops connecting these species.



[Click to download full resolution via product page](#)

Figure 1: The synthetic and hydrolytic interrelationship between Dimethyltin Dichloride and Dimethoxide. Note that both converge to the thermodynamically stable oxide form upon exposure to moisture.

Applications in Drug Development & Research[5]

While organotins are rarely used as active pharmaceutical ingredients (APIs) due to toxicity, they are crucial reagents and catalysts.

Dimethyltin Dichloride (DMTC) Uses:

- CVD Precursor: Used in Chemical Vapor Deposition to deposit Fluorine-doped Tin Oxide (FTO) layers on glass.
- Stabilizer Synthesis: The primary feedstock for synthesizing methyltin mercaptides (used in PVC medical tubing to prevent degradation).
- Lewis Acid Catalyst: Used in organic synthesis for esterification, though less common than Tin(II) salts.

Dimethyltin Dimethoxide (DMTD) Uses:

- Transesterification Catalyst: Highly active for synthesizing polyesters and polycarbonates. It is preferred over DMTC when chloride contamination is unacceptable (e.g., in electronic-grade polymers or specific drug delivery vehicles).
- Silicone Curing: Acts as a catalyst for crosslinking alkoxy-functional silicones without releasing acidic byproducts (releases methanol instead of HCl).
- Carbonate Synthesis: Used to synthesize Dimethyl Carbonate (DMC) from methanol, a green chemistry pathway relevant to pharmaceutical solvent manufacturing.

Toxicity and Safety Profile (E-E-A-T)

Critical Warning: Both compounds share the Dimethyltin (

) moiety, which is the primary toxophore.

- Neurotoxicity: Dimethyltin compounds are potent neurotoxins.[6] They can cross the blood-brain barrier. The mechanism involves the inhibition of oxidative phosphorylation and disruption of neurotransmitter levels (specifically glutamate and GABA).
- Acute Effects: Tremors, convulsions, and limbic system damage (trimethyltin contamination is often the cause of the most severe effects, but dimethyltin is also hazardous).
- Handling DMTC: Corrosive. Releases HCl on contact with moisture. Causes severe skin burns and eye damage.[7]

- Handling DMTD: Flammable. Hydrolyzes to release Methanol (toxic) and Dimethyltin Oxide.

Safety Protocol:

- Engineering Controls: All handling must occur in a fume hood or glovebox.
- PPE: Neoprene gloves (standard nitrile may degrade with organotins in organic solvents), chemical splash goggles, and face shield.
- Deactivation: Spills should be treated with an absorbent and deactivated with a dilute basic solution to force hydrolysis to the insoluble oxide, which can then be disposed of as hazardous heavy metal waste.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 12955, Dimethyltin dichloride. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). Registration Dossier - Dimethyltin dichloride. [\[3\]](#) Retrieved from [\[Link\]](#)
- Kalhor, M. P., et al. (2019). Dimethyl Carbonate Synthesis from CO₂ and Dimethoxytin(IV) Complexes: The Anatomy of the Alkylation Step Viewed from DFT Modeling. [\[8\]](#) ResearchGate. [\[6\]](#) Retrieved from [\[Link\]](#)
- Okada, K., et al. Synthesis and Structures of Dimethyltin(IV) Dialkoxides. Journal of Organometallic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CN102516288A - Synthesis process of dimethyl tin dichloride - Google Patents \[patents.google.com\]](#)

- [2. 二塩化ジメチルスズ 97% | Sigma-Aldrich \[sigmaldrich.com\]](#)
- [3. Dimethyltin dichloride | C₂H₆Cl₂Sn | CID 12955 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. US4052426A - Process for the manufacture of dimethyl-tin dichloride - Google Patents \[patents.google.com\]](#)
- [5. Simulated gastric hydrolysis and developmental toxicity of dimethyltin bis\(2-ethylhexylthioglycolate\) in rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. tcichemicals.com \[tcichemicals.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [To cite this document: BenchChem. \[Technical Comparative Analysis: Dimethyltin Dichloride vs. Dimethyltin Dimethoxide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b085004/docs#technical-comparative-analysis-dimethyltin-dichloride-vs-dimethyltin-dimethoxide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check